

Technical Guide: Solubility of 3-(Methylthio)aniline in Organic Solvents

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Compound of Interest

Compound Name: 3-(Methylthio)aniline

Cat. No.: B157570

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Executive Summary

3-(Methylthio)aniline is a key intermediate in various synthetic applications, including the development of pharmaceuticals and other specialty chemicals. A thorough understanding of its solubility in different organic solvents is crucial for process design, optimization of reaction conditions, purification, and formulation. This technical guide provides a summary of the known physical properties of **3-(Methylthio)aniline**.

Crucially, a comprehensive review of publicly available scientific literature and chemical databases reveals a lack of specific quantitative data on the solubility of **3-(Methylthio)aniline** in common organic solvents. Therefore, this guide also furnishes a detailed, generalized experimental protocol for determining the solubility of a liquid analyte like **3-(Methylthio)aniline**. This protocol is based on established methodologies and is intended to enable researchers to generate precise and reliable solubility data in their own laboratory settings.

Physicochemical Properties of 3-(Methylthio)aniline

A summary of the key physical properties of **3-(Methylthio)aniline** is presented in Table 1. This data is essential for handling the compound and for the design of solubility experiments.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₉ NS	[1][2]
Molecular Weight	139.22 g/mol	[1][2]
Appearance	Clear dark brown or colorless to light yellow liquid	[3]
Density	1.13 g/mL at 25 °C	[1]
Boiling Point	163-165 °C at 16 mmHg	[1][2]
Refractive Index	n _{20/D} 1.637	[1][2]
Flash Point	113 °C (closed cup)	[1]

Solubility Profile

As of the date of this guide, specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **3-(Methylthio)aniline** in a range of organic solvents is not available in peer-reviewed journals or major chemical databases. Generally, as an aniline derivative, it is expected to be soluble in many common organic solvents.[4] However, experimental verification is necessary to determine the precise extent of its solubility. The following section provides a robust protocol for this purpose.

Experimental Protocol for Determining the Solubility of 3-(Methylthio)aniline

The following protocol describes a reliable method for determining the solubility of a liquid solute, such as **3-(Methylthio)aniline**, in various organic solvents at a specified temperature.

Principle

A saturated solution of **3-(Methylthio)aniline** in the chosen solvent is prepared by allowing an excess of the solute to equilibrate with the solvent. The concentration of the solute in the saturated solution is then determined analytically.

Materials and Equipment

- **3-(Methylthio)aniline** (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, dichloromethane, ethyl acetate, toluene, hexane, DMSO, DMF) of analytical grade
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Glass vials with screw caps
- Volumetric flasks and pipettes
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Reference standards of **3-(Methylthio)aniline** for calibration

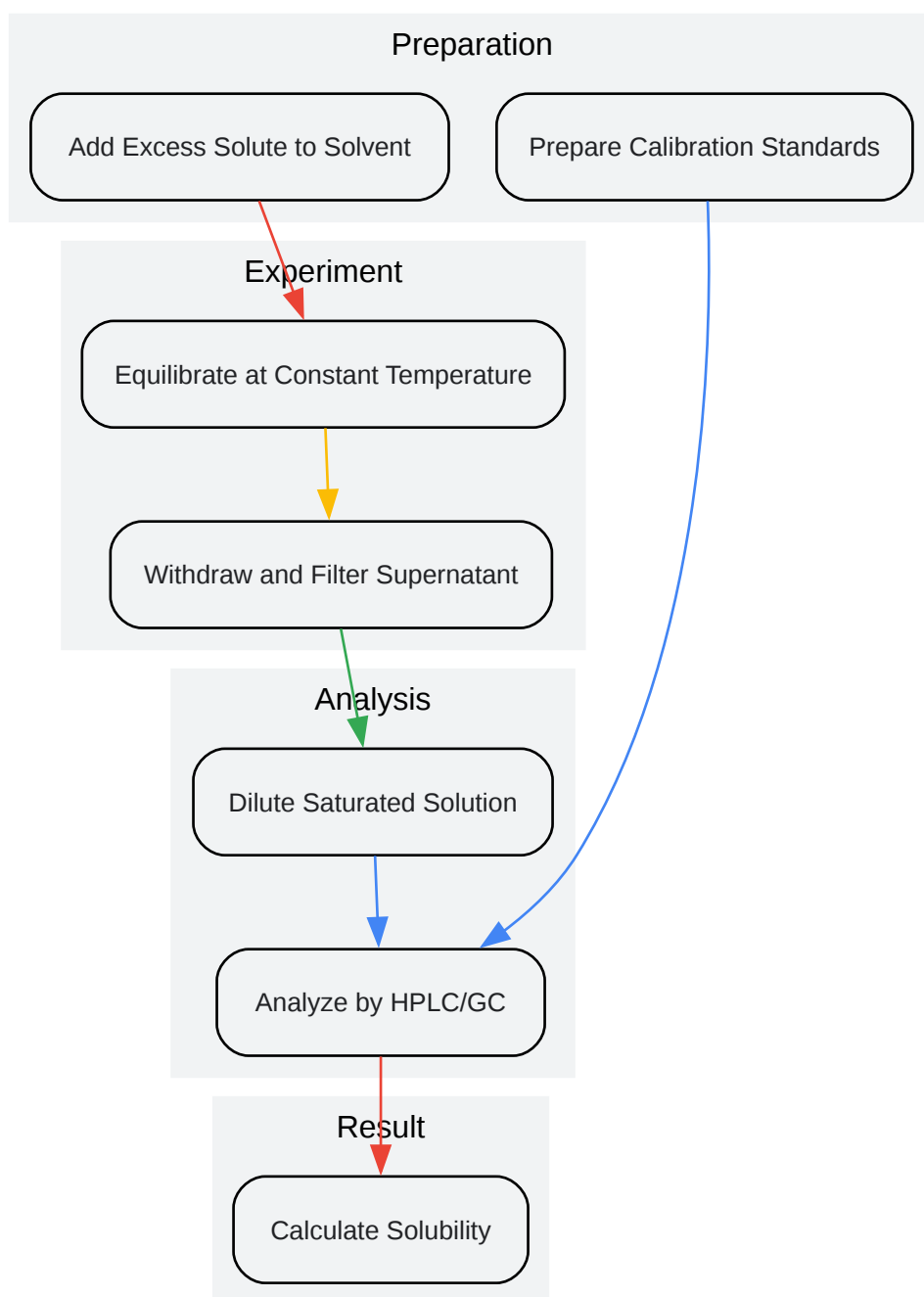
Procedure

- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **3-(Methylthio)aniline** of known concentrations in the chosen organic solvent.
 - Analyze these standards using a validated HPLC or GC method to construct a calibration curve of peak area versus concentration.
- Sample Preparation:
 - Add an excess amount of **3-(Methylthio)aniline** to a glass vial containing a known volume or mass of the organic solvent. An excess is ensured when a separate phase of undissolved **3-(Methylthio)aniline** is visible.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the vials for a sufficient period to ensure that equilibrium is reached (e.g., 24-48 hours). The time required for equilibration should be determined by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the undissolved solute to settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved micro-droplets.
- Dilution and Analysis:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the range of the previously prepared calibration curve.
 - Analyze the diluted sample using the same HPLC or GC method used for the calibration standards.
- Calculation of Solubility:
 - Determine the concentration of **3-(Methylthio)aniline** in the diluted sample from the calibration curve.
 - Calculate the concentration in the original saturated solution by accounting for the dilution factor. The result can be expressed in various units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the solubility of **3-(Methylthio)aniline**.



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Caption: Workflow for determining the solubility of **3-(Methylthio)aniline**.

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